

# Application Notes and Protocols for Rlx-33 in Appetite Control Research

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## Compound of Interest

Compound Name: *Rlx-33*

Cat. No.: *B15611216*

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## Introduction

**Rlx-33** is a potent and selective synthetic peptide agonist for the relaxin-family peptide receptor 3 (RXFP3). The relaxin-3/RXFP3 system is a key neuromodulatory pathway in the brain, implicated in a range of physiological processes including stress responses, motivation, and importantly, the regulation of appetite and feeding behavior.[1][2] **Rlx-33** serves as a valuable pharmacological tool for elucidating the specific roles of RXFP3 activation in the central control of food intake.

Central administration of **Rlx-33** has been shown to stimulate food consumption, particularly in the first hour after administration in rat models.[1][3] This orexigenic effect is mediated by the activation of RXFP3, a G protein-coupled receptor (GPCR), which is expressed in various brain regions associated with feeding, such as the hypothalamus.[3][4] The mechanism of action is thought to involve the modulation of downstream neuropeptide systems, including the inhibition of anorexigenic pathways involving oxytocin and vasopressin.[3][5]

These application notes provide an overview of the utility of **Rlx-33** in appetite control research, along with detailed protocols for its use in both in vitro and in vivo experimental settings.

## Data Presentation

### In Vitro Characterization of Rlx-33

| Parameter                | Value               | Cell Line                                 | Notes                                                                        |
|--------------------------|---------------------|-------------------------------------------|------------------------------------------------------------------------------|
| Receptor Specificity     | Selective for RXFP3 | CHO cells expressing human RXFP3 (hRXFP3) | Minimal activity at RXFP1 and RXFP4. <a href="#">[1]</a>                     |
| IC50 (cAMP accumulation) | 2.36 $\mu$ M        | hRXFP3-CHO cells                          | Demonstrates functional antagonism in this assay format. <a href="#">[6]</a> |
| IC50 (GTPyS binding)     | 3.07 $\mu$ M        | hRXFP3-CHO cells                          | Confirms G protein-coupled signaling antagonism. <a href="#">[6]</a>         |

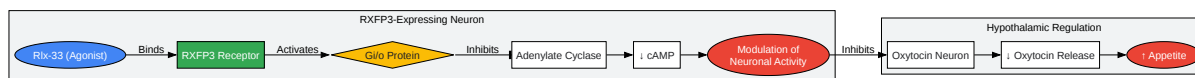
### In Vivo Effects of Rlx-33 (as an RXFP3 Agonist Analogue) on Feeding Behavior

| Species          | Administration Route           | Dose              | Primary Outcome                                                                                  | Reference                               |
|------------------|--------------------------------|-------------------|--------------------------------------------------------------------------------------------------|-----------------------------------------|
| Rat (Wistar)     | Intracerebroventricular (ICV)  | 1 nmol            | Significant increase in food intake in the first hour. <a href="#">[1]</a>                       | <a href="#">[1]</a>                     |
| Rat (Wistar)     | Intracerebroventricular (ICV)  | 90, 180, 360 pmol | Dose-dependent increase in cumulative 24-hour food intake.                                       | <a href="#">[7]</a>                     |
| Rat              | Chronic rAAV expression in PVN | N/A               | Sustained increase in daily food intake (~5.2g) and body weight gain (~23%). <a href="#">[3]</a> | <a href="#">[3]</a>                     |
| Mouse (C57BL/6J) | Intracerebroventricular (ICV)  | Not specified     | No significant increase in food intake observed. <a href="#">[3]</a> <a href="#">[8]</a>         | <a href="#">[3]</a> <a href="#">[8]</a> |

Note: The orexigenic effects of RXFP3 agonists have been more consistently observed in rats than in mice, suggesting species-specific differences in the relaxin-3/RXFP3 signaling networks.[\[8\]](#)

## Signaling Pathways and Experimental Workflows

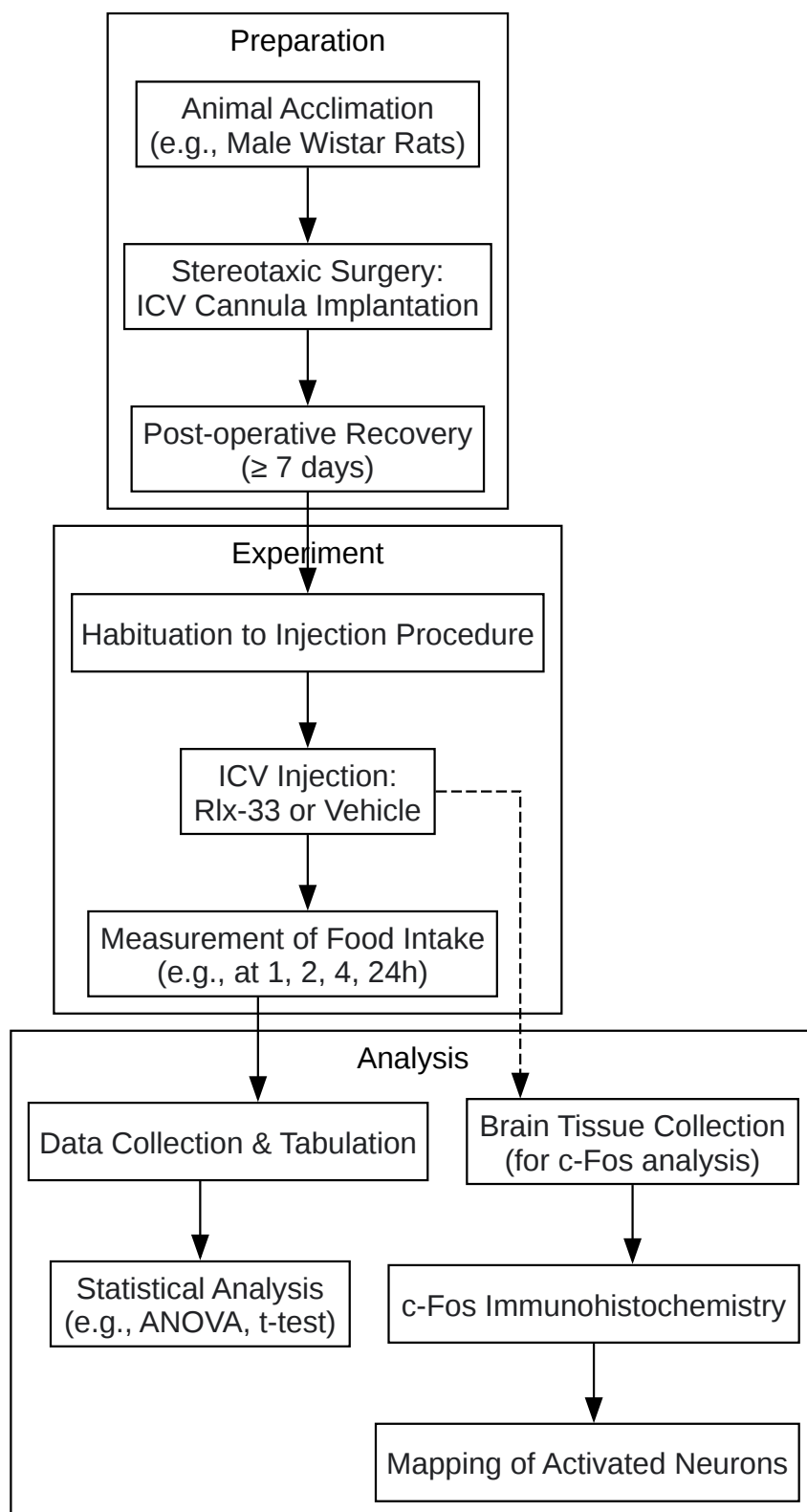
### Rlx-33/RXFP3 Signaling Pathway



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Caption: Proposed signaling pathway of **Rlx-33** via the RXFP3 receptor.

## Experimental Workflow for In Vivo Appetite Study



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Caption: Workflow for assessing **Rlx-33**'s effect on food intake.

## Experimental Protocols

### Protocol 1: Intracerebroventricular (ICV) Cannulation and Injection in Rats

This protocol describes the surgical implantation of a guide cannula into the lateral ventricle of a rat for the subsequent administration of **Rlx-33**.

#### Materials:

- Stereotaxic apparatus
- Anesthetic (e.g., isoflurane)
- Surgical tools (scalpel, forceps, etc.)
- Bone drill
- Guide cannula and dummy cannula
- Dental cement and jeweler's screws
- **Rlx-33** peptide, sterile saline (vehicle)
- Injection syringe and tubing

#### Procedure:

- **Anesthesia and Stereotaxic Mounting:** Anesthetize the rat and securely fix its head in the stereotaxic frame. Shave and clean the surgical area.
- **Incision and Skull Exposure:** Make a midline incision on the scalp to expose the skull. Clean the skull surface and identify the bregma landmark.
- **Drilling:** Using the stereotaxic coordinates for the lateral ventricle (e.g., for an adult rat: -0.8 mm posterior to bregma, 1.5 mm lateral to the midline), drill a small hole through the skull.<sup>[9]</sup>  
<sup>[10]</sup>

- Cannula Implantation: Slowly lower the guide cannula through the drilled hole to the appropriate depth (e.g., -3.5 mm ventral from the skull surface).[9]
- Fixation: Secure the cannula to the skull using jeweler's screws and dental cement.
- Post-operative Care: Insert a dummy cannula to keep the guide cannula patent. Administer analgesics and allow the animal to recover for at least one week.
- ICV Injection: For the experiment, gently restrain the rat and remove the dummy cannula. Attach the injection tubing connected to a syringe containing **Rlx-33** or vehicle. Infuse the solution slowly (e.g., 1  $\mu$ L over 1 minute).[11] Leave the injector in place for an additional minute to allow for diffusion before replacing the dummy cannula.[11]

## Protocol 2: Measurement of Food Intake

This protocol outlines the procedure for quantifying food consumption following ICV injection of **Rlx-33**.

Materials:

- Cages with pre-weighed food hoppers
- Balance (accurate to 0.1 g)
- Satiated rats with ICV cannulas

Procedure:

- Baseline Measurement: Prior to injection, provide a pre-weighed amount of standard chow.
- Administration: Administer **Rlx-33** or vehicle via ICV injection as described in Protocol 1.
- Food Presentation: Immediately after injection, return the animal to its home cage with the pre-weighed food hopper.
- Data Collection: At specified time points (e.g., 1, 2, 4, and 24 hours post-injection), remove the food hopper and weigh it.[3] Calculate the amount of food consumed by subtracting the final weight from the initial weight. Account for any spillage.

- Data Analysis: Compare the food intake between the **Rlx-33** treated group and the vehicle control group using appropriate statistical methods (e.g., Student's t-test or ANOVA).

## Protocol 3: c-Fos Immunohistochemistry for Neuronal Activation Mapping

This protocol is used to identify neurons activated by the administration of **Rlx-33** by detecting the expression of the immediate early gene product, c-Fos.[\[12\]](#)[\[13\]](#)

### Materials:

- Anesthetized rats (90-120 minutes post-ICV injection)
- 4% paraformaldehyde (PFA) in phosphate-buffered saline (PBS)
- Cryostat or vibratome
- Primary antibody: rabbit anti-c-Fos (e.g., Santa Cruz, sc-52)[\[14\]](#)[\[15\]](#)
- Biotinylated secondary antibody (e.g., goat anti-rabbit)[\[15\]](#)
- Avidin-biotin-peroxidase complex (ABC kit)
- 3,3'-Diaminobenzidine (DAB) substrate
- Microscope slides, mounting medium

### Procedure:

- Perfusion and Fixation: Deeply anesthetize the rat and perform transcardial perfusion with saline followed by 4% PFA. Dissect the brain and post-fix it in 4% PFA overnight.
- Sectioning: Cryoprotect the brain in a sucrose solution. Section the brain (e.g., 40 µm coronal sections) using a cryostat.[\[15\]](#)
- Immunostaining: a. Wash sections in PBS. b. Incubate in a blocking solution (e.g., PBS with normal goat serum and Triton X-100) to reduce non-specific binding.[\[15\]](#)[\[16\]](#) c. Incubate with the primary anti-c-Fos antibody (e.g., 1:2000 to 1:4000 dilution) for 24-48 hours at 4°C.[\[14\]](#)



[15] d. Wash and incubate with the biotinylated secondary antibody for 1-2 hours at room temperature.[15][16] e. Wash and incubate with the ABC reagent. f. Develop the signal using the DAB substrate, which will produce a brown precipitate in c-Fos-positive nuclei.

- Mounting and Analysis: Mount the sections onto slides, dehydrate, and coverslip.
- Microscopy: Examine the sections under a light microscope to identify and quantify c-Fos-positive cells in specific brain regions, such as the paraventricular nucleus (PVN) of the hypothalamus, to map the neuronal circuits activated by **RLX-33**.

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